

Biological Activity of Guanidine Compounds Derived from Pyrazole: A Tech

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Compound of Interest

Compound Name: *N*-Boc-1H-pyrazole-1-carboxamidine
CAS No.: 152120-61-1
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Introduction

In the landscape of medicinal chemistry, the fusion of distinct pharmacophores into hybrid molecules is a well-established strategy for the development of agents with enhanced efficacy and unique mechanisms of action.^[1] This guide focuses on a particularly promising class of compounds: guanidine derivatives. The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is a cornerstone in the design of numerous clinically important molecules for its metabolic stability and versatile biological activities.^[2] These activities span a wide spectrum, including antimicrobial, anti-inflammatory, anticancer properties.^{[1][3][4]}

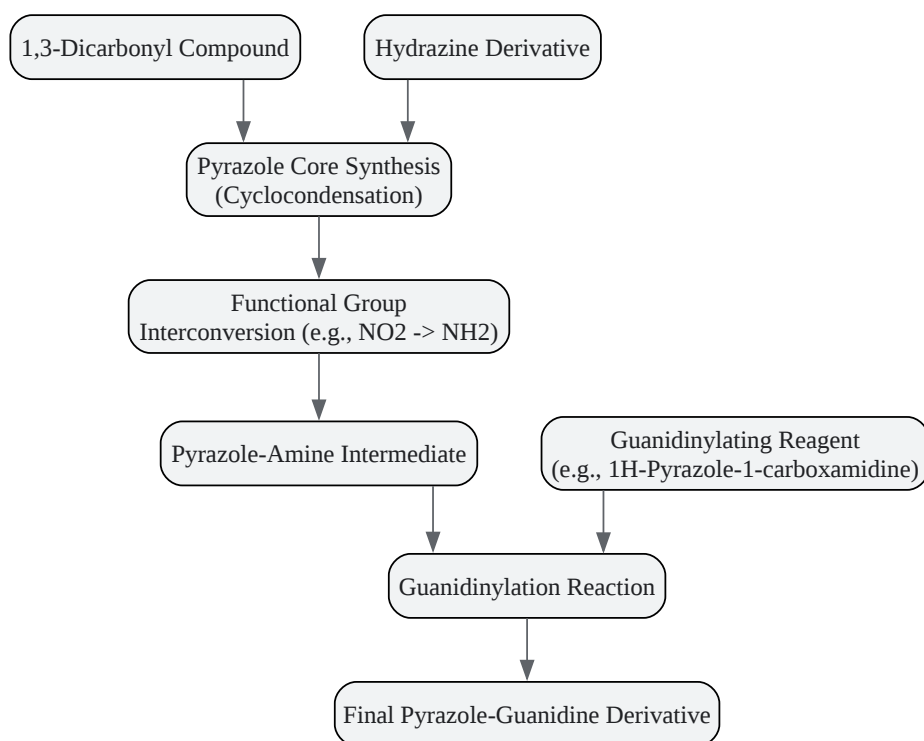
The guanidinium group, characterized by its resonance-stabilized cationic nature, is a key functional group in various natural and synthetic molecules that engage in strong electrostatic and hydrogen-bonding interactions with biological targets such as enzymes and nucleic acids.^[5] The conjugation of the guanidine group with the pyrazole scaffold has yielded a new generation of compounds with significant therapeutic potential. This technical guide provides an in-depth exploration of the biological activities, and mechanisms of action of these fascinating molecules, tailored for researchers, scientists, and drug development professionals.

Synthetic Strategies for Pyrazole-Guanidine Derivatives

The synthesis of pyrazole-guanidine derivatives typically involves a multi-step process that begins with the construction of the pyrazole ring, followed by the introduction of the guanidine functional group. A common and efficient method for guanidinylation of amines is the use of pyrazole-based guanidinating reagents, such as 1H-pyrazole-1-carboxamidine (DMNPC) and 1H-Pyrazole-1-carboxamidine hydrochloride.^{[6][7][8]} These reagents offer the advantage of reacting with secondary amines under mild conditions to form the corresponding guanidines in high yields.^[8]

A generalized synthetic approach often starts with the cyclocondensation reaction between a 1,3-dicarbonyl compound and a hydrazine derivative to form the pyrazole ring.^{[9][10]} Subsequent functional group manipulations, such as reduction of a nitro group to an amine or conversion of a carboxylic acid to an amine via esterification and rearrangement, can provide a pyrazole-amine intermediate. This amine is then reacted with a guanidinating agent to yield the final pyrazole-guanidine derivative.

Generalized Synthetic Workflow



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Caption: Generalized workflow for the synthesis of pyrazole-guanidine derivatives.

Detailed Experimental Protocol: Synthesis of a Representative Pyrazole-Guanidine Compound

This protocol describes a representative synthesis of a pyrazole-guanidine derivative, adapted from established methodologies.^{[6][7]}

Step 1: Synthesis of 3,5-dimethyl-N-nitro-1H-pyrazole-1-carboxamidine (DMNPC)

- React N-amino-N'-nitroguanidine with pentane-2,4-dione.
- An optimized procedure can achieve yields of up to 80%.^[6]

Step 2: Synthesis of a Pyrazole-Amine Intermediate

- Synthesize a substituted pyrazole with a nitro group via cyclocondensation.
- Reduce the nitro group to a primary amine using a standard reducing agent such as SnCl₂/HCl or catalytic hydrogenation.

Step 3: Guanidinylation of the Pyrazole-Amine

- Dissolve the pyrazole-amine intermediate in a suitable solvent (e.g., DMF or acetonitrile).
- Add an equimolar amount of DMNPC.
- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC).
- The resulting nitroguanidine derivative can be isolated and purified.
- Perform hydrogenolysis of the N-alkyl-N'-nitroguanidines to N-alkylguanidines via catalytic transfer hydrogenation to obtain the final product.^[6]

Spectrum of Biological Activities

Pyrazole-guanidine derivatives have demonstrated a remarkable breadth of biological activities, positioning them as promising candidates for the development of therapeutic agents.

Antimicrobial Activity

The search for novel antimicrobial agents is a critical area of research due to the rise of drug-resistant pathogens. Pyrazole derivatives have been extensively studied for their antibacterial and antifungal properties.[3][11][12] The incorporation of a guanidine group can enhance the antimicrobial potency of these compounds. Derivatives of pyrazole have been synthesized and shown to exhibit significant biological effects.[13]

Some pyrazole derivatives have shown high activity against both Gram-positive and Gram-negative bacteria.[14] For instance, certain compounds have demonstrated minimum inhibitory concentrations (MICs) as low as 0.25 µg/mL against *E. coli* and *S. epidermidis*, which is comparable or even superior to standard ciprofloxacin.[14] The presence of lipophilic and electron-withdrawing groups, such as chloro and bromo substituents, on the pyrazole ring has been linked to enhanced antimicrobial activity.[11]

Table 1: Selected Pyrazole Derivatives and their Antimicrobial Activity

Compound Type	Target Organism	Activity (MIC in µg/mL)	Reference
Pyrazole Derivative 3	<i>E. coli</i> (Gram-negative)	0.25	[14]
Pyrazole Derivative 4	<i>S. epidermidis</i> (Gram-positive)	0.25	[14]
Hydrazone 21a	<i>S. aureus</i> (Gram-positive)	62.5-125	[12]
Hydrazone 21a	<i>C. albicans</i> (Fungus)	2.9-7.8	[12]

Anticancer Activity

Cancer remains a leading cause of mortality worldwide, and the development of novel anticancer drugs with improved efficacy and reduced toxicity is a major goal in medicinal chemistry.[15][16] Pyrazole derivatives have emerged as a significant class of anticancer agents, with many compounds exhibiting potent activity against various cancer cell lines.[15][17][18][19] They exert their anticancer effects through diverse mechanisms, including the inhibition of key enzymes involved in cell growth and survival, such as cyclin-dependent kinases (CDKs) and tubulin polymerization.[15]

Several pyrazole derivatives have shown impressive IC₅₀ values in the nanomolar to low micromolar range against a panel of human cancer cell lines. A 3,4-diaryl pyrazole derivative demonstrated potent antitumor activity with IC₅₀ values ranging from 0.06 to 0.25 nM.[15] Another study reported that a pyrazole linked to an indole moiety displayed significant inhibitory activity toward CDK2 with IC₅₀ values of 0.074 and 0.095 µM.[15]

Table 2: Anticancer Activity of Selected Pyrazole Derivatives

Compound	Cancer Cell Line	IC ₅₀ (µM)	Target/Mechanism	Reference
Compound 6	Various	0.00006 - 0.00025	Tubulin Polymerization Inhibitor	[15]
Compound 33	HCT116, MCF7, HepG2, A549	< 23.7	CDK2 Inhibitor	[15]
Compound 34	HCT116, MCF7, HepG2, A549	< 23.7	CDK2 Inhibitor	[15]
Compound 43	MCF7 (Breast Cancer)	0.25	PI3 Kinase Inhibitor	[15]
Compound 36	-	0.199	CDK2 Inhibitor	[15]

Antiviral Activity

The ongoing threat of viral pandemics underscores the urgent need for new antiviral therapies. Pyrazole-based scaffolds have shown considerable promise as antiviral agents against a range of viruses, including HIV, Hepatitis C virus (HCV), Herpes simplex virus (HSV-1), and influenza viruses.[20][21][22] The incorporation of a guanidine moiety could potentially enhance these antiviral effects.

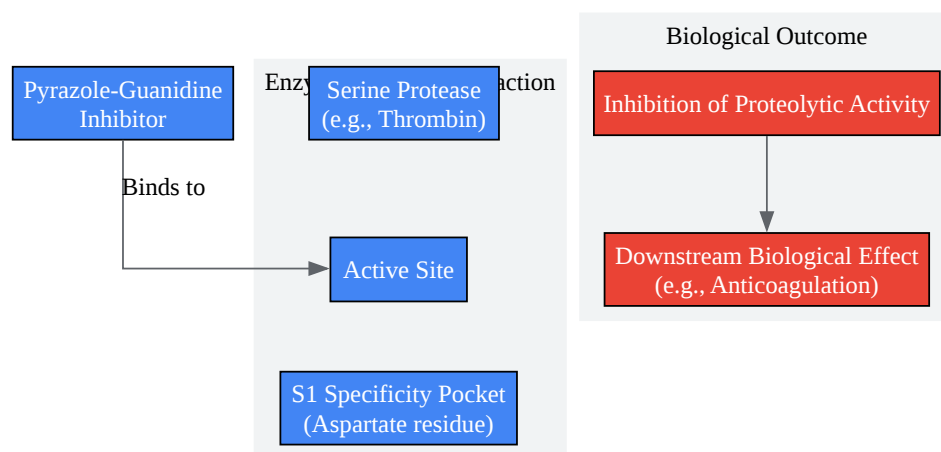
Recent studies have explored the antiviral activity of pyrazole derivatives against coronaviruses, including SARS-CoV-2.[23][24] Some hydroxyquinoline derivatives have demonstrated promising antiviral activity against SARS-CoV-2, MERS-CoV, and HCoV-229E in plaque reduction and viral inhibition assays.[23]

Mechanism of Action

The biological activities of pyrazole-guanidine compounds are underpinned by their ability to interact with specific molecular targets. The guanidinium at physiological pH, can form strong ionic and hydrogen bonds with negatively charged residues (e.g., aspartate, glutamate) in the active sites of enzymes of proteins. The pyrazole core provides a rigid scaffold that can be appropriately substituted to achieve specific interactions with the target, such as hydrophobic stacking interactions.[25]

Proposed Mechanism: Inhibition of Serine Proteases

Guanidinophenyl derivatives of pyrazole have been shown to be reversible, competitive inhibitors of serine proteases like trypsin and thrombin.[13] The guanidinium group mimics the side chain of arginine, a natural substrate for these enzymes, allowing the inhibitor to bind to the S1 specificity pocket



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Caption: Proposed mechanism of serine protease inhibition by a pyrazole-guanidine compound.

Future Perspectives and Challenges

The diverse biological activities of pyrazole-guanidine derivatives highlight their significant potential in drug discovery. Future research should focus on

- Structure-Activity Relationship (SAR) Studies: Systematic modification of the pyrazole and guanidine moieties to optimize potency, selectivity, and pharmacokinetic properties.[18]
- Mechanism of Action Elucidation: In-depth studies to identify the specific molecular targets and signaling pathways modulated by these compounds
- In Vivo Efficacy and Safety: Preclinical studies in animal models to evaluate the therapeutic potential and safety profiles of lead compounds.

Despite their promise, challenges remain in the development of pyrazole-guanidine derivatives as therapeutic agents. These include optimizing their physicochemical properties such as solubility and membrane permeability, and minimizing potential off-target effects.

Conclusion

Guanidine compounds derived from pyrazole represent a versatile and promising class of molecules with a broad spectrum of biological activities. Their structural diversity and the potential for chemical modification make them attractive scaffolds for the development of novel therapeutics to address unmet medical needs in infectious diseases, oncology, and virology. Continued interdisciplinary research in chemistry, biology, and pharmacology will be crucial to fully unlock the potential of these remarkable compounds.

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